

Rebastinib Pharmacokinetic and Safety Profile

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Compound Focus: Rebastinib

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While comprehensive tissue distribution data is not available in the searched literature, the following table summarizes key pharmacokinetic and safety findings from early-phase clinical trials.

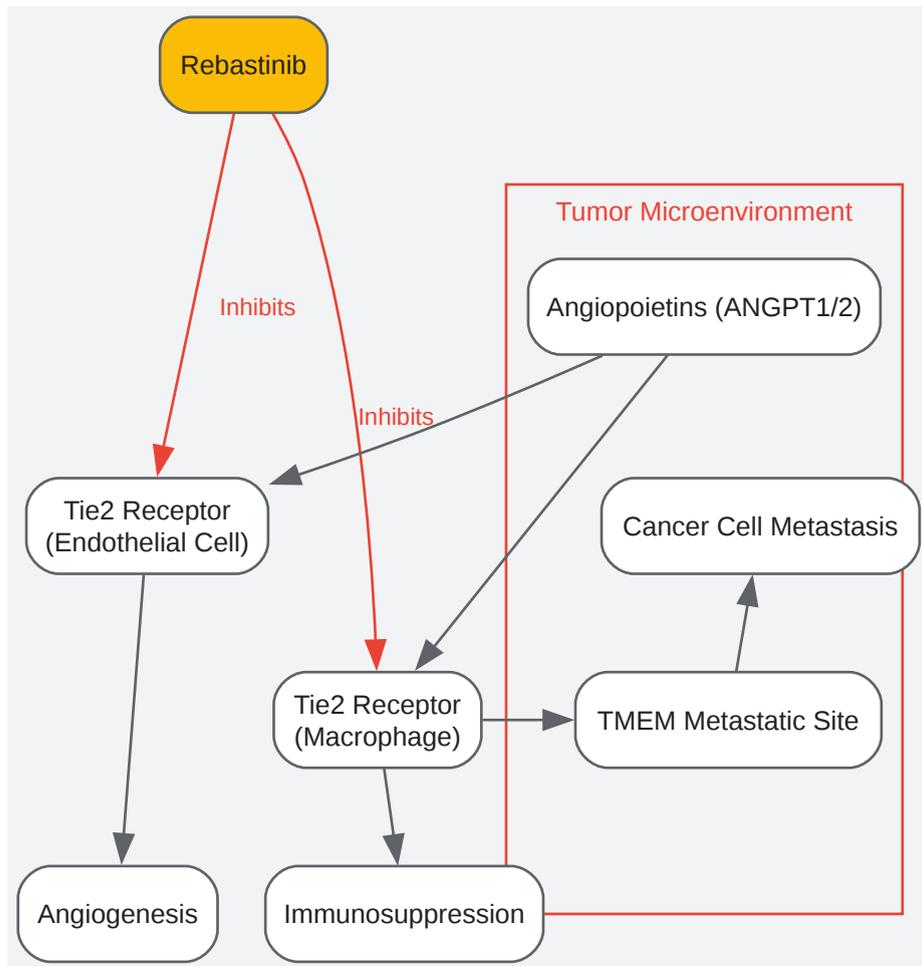
Aspect	Findings	Context
Formulation & Bioavailability	Tablet formulation showed 3-4 times greater bioavailability than powder-in-capsules [1].	Phase 1 study in myeloid leukemia patients [1].
Maximum Tolerated Dose (MTD)	150 mg tablets twice daily [1].	Established in phase 1 study; DLTs included dysarthria, muscle weakness, peripheral neuropathy [1].
Common Adverse Events	Anemia, fatigue, anorexia, leukopenia, increased ALT [2]. Muscular weakness, myalgias, increased intraocular pressure [2].	Observed in a phase Ib trial for breast cancer [2].
Evidence of Target Engagement	Dose-dependent increase in plasma Angiotensin-2 (Ang-2) levels [2].	Ang-2 rise provides pharmacodynamic evidence of TIE2 kinase inhibition [2].

Rebastinib's Mechanism of Action

Rebastinib is an investigational, orally administered small molecule inhibitor. Its primary known mechanism is as a potent and selective inhibitor of the TIE2 receptor tyrosine kinase [3] [4].

- **Unique Binding Mode:** It functions as a **"switch control" inhibitor**, binding to the TIE2 kinase domain and locking it in an inactive conformation, which is distinct from typical ATP-competitive inhibitors [1].
- **Primary Target:** The TIE2 receptor, which is activated by angiopoietins (ANGPTs) and is expressed on vascular endothelial cells and a subset of pro-tumoral macrophages [5] [6].
- **Pleiotropic Effects:** By inhibiting TIE2, **rebastinib** aims to achieve multiple anti-tumor effects:
 - **Anti-angiogenic:** Disrupts the formation of new tumor blood vessels [6].
 - **Inhibition of Pro-tumoral Macrophages:** Blocks the function of TIE2-expressing macrophages, which are involved in tumor progression, metastasis, and immune suppression [5] [6].
 - **Blocking Metastasis:** Specifically inhibits the TMEM doorway, a site where tumor cells enter the bloodstream in breast cancer [2] [6].

The diagram below illustrates this multi-faceted mechanism of action.



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Research Implications & Experimental Considerations

The lack of tissue distribution data presents both a challenge and an opportunity for researchers.

- **For Your Technical Guide:** You can frame this as a **known research gap**. A troubleshooting guide could state: "*If tissue distribution data for **rebastinib** is required for your PK/PD model, note that this data is not publicly available in the literature and may need to be generated internally via advanced bioanalytical methods (e.g., LC-MS/MS).*"
- **Focus on Demonstrated Mechanisms:** Current evidence supports the design of experiments focusing on TIE2 pathway inhibition, tumor-associated macrophages, and angiogenesis, particularly in combination with chemotherapy [5] [2].
- **Clinical Correlates:** The observed clinical efficacy and biomarker changes (increased plasma Ang-2) can serve as functional proxies for successful target engagement in tissues [2].

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